

Understanding Moisture Sensitivity & Classification

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Indium dichloride

CAS No.: 13465-11-7

Cat. No.: S1510343

[Get Quote](#)

Why InCl_3 is Moisture-Sensitive Anhydrous indium chloride (InCl_3) is highly hygroscopic, readily absorbing moisture from the air which can lead to:

- **Formation of Hydrates:** Conversion to forms like $\text{InCl}_3 \cdot x\text{H}_2\text{O}$, altering molecular weight and reactivity [1].
- **Reduced Reaction Efficacy:** Moisture contamination can hinder performance in reactions like nitrile reduction [2].
- **Handling Difficulties:** Hydrated forms may clump, complicating accurate weighing.

Moisture Sensitivity Levels (MSL) While no specific MSL is assigned to InCl_3 in search results, you can classify it based on its behavior using this framework:

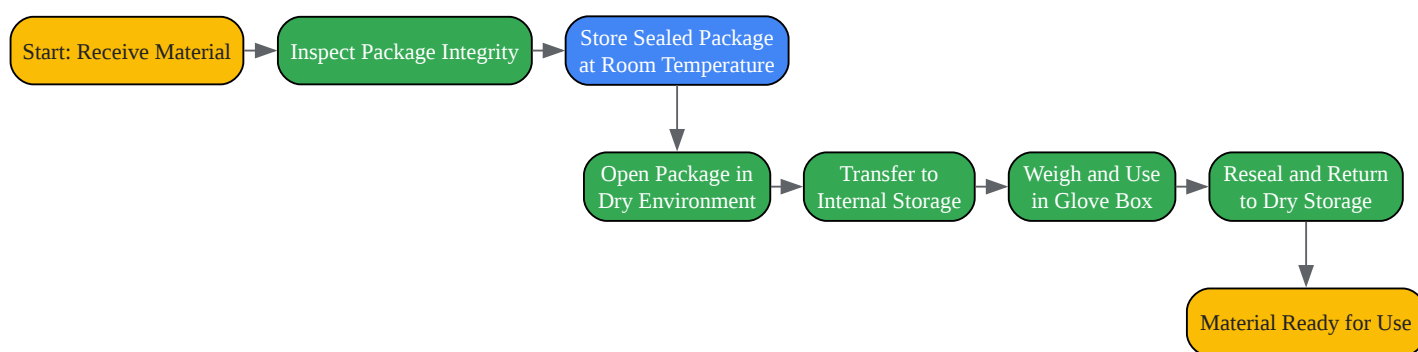
Sensitivity Level	Description	Typical Handling Requirements for Components
MSL 2	Requires handling within 1 year of factory sealing [3].	Store in moisture barrier bag with desiccant [3].
MSL 3	Must be used within 168 hours (1 week) of bag opening [4].	Store in a dry cabinet (<10% RH) after opening [4].
MSL 4	Must be used within 72 hours of bag opening [3].	

Sensitivity Level	Description	Typical Handling Requirements for Components
MSL 5	Must be used within 48 hours of bag opening [3].	
MSL 5a	Must be used within 24 hours of bag opening [3].	
MSL 6	Requires baking before use if exposed beyond the time limit [3].	

Given its high sensitivity, **treat anhydrous InCl₃ as at least MSL 4 or higher**, requiring stringent controls.

Standard Operating Procedure for Storage & Handling

Follow this workflow for handling moisture-sensitive materials like InCl₃. The process ensures minimal exposure to ambient air.



Click to download full resolution via product page

Required Materials and Equipment

- **Moisture Barrier Bag (MBB):** Multi-layered bag with polyethylene and aluminum foil for protection [3].

- **Desiccant:** Silica gel packets to maintain dry interior [3].
- **Humidity Indicator Card (HIC):** Provides visual humidity level check (blue = dry, pink = humid) [3].
- **Dry Storage Cabinet or Desiccator:** Maintains low-humidity environment (<10% RH) for opened materials [4].
- **Inert Atmosphere Glove Box:** Provides oxygen- and moisture-free environment for handling and weighing [1].

Step-by-Step Protocol

- **Incoming Inspection:** Upon receipt, inspect the MBB for damage. Check the HIC inside to ensure it indicates a dry state (typically blue) [3] [4].
- **Long-Term Storage:** Store the sealed MBB in a cool, dry place at room temperature.
- **Opening Procedure:** When ready to use, open the MBB **only** inside a controlled environment:
 - **Preferred:** Inside an argon or nitrogen-filled glove box.
 - **Alternative:** In a lab with low ambient humidity, working quickly to minimize exposure.
- **Internal Storage:** Immediately transfer the InCl_3 from the MBB to an airtight container inside the glove box. Store this container in a dry storage cabinet (<10% RH) within the glove box [4].
- **Weighing and Use:** Always weigh and handle InCl_3 inside the glove box.
- **Resealing:** After use, immediately reseal the internal container and return it to the dry storage cabinet.

Experimental Validation of Purity

If you suspect your InCl_3 has absorbed moisture, use these methods to check its state and restore it if possible.

1. Visual and Physical Inspection

- **Anhydrous InCl_3 :** Typically a free-flowing powder.
- **Hydrated InCl_3 :** May appear clumpy or wet [1].

2. Dehydration by Baking Baking can remove absorbed moisture. **Note:** Always verify thermal stability of your compound before baking.

Condition	Baking Temperature	Baking Time	Notes
MSL 2-4	125 ± 5 °C	24 hours	Standard procedure [3]

Condition	Baking Temperature	Baking Time	Notes
Alternative	60 ± 5 °C	96 hours	Milder alternative for sensitive materials [3]

For InCl₃: Decomposes at ~150°C [5]. **Use the milder 60°C for 96 hours protocol is recommended.** Perform this in a vacuum oven purged with dry nitrogen if possible.

3. Analytical Verification After baking, confirm successful dehydration:

- **X-ray Diffraction (XRD):** Compare pattern to known anhydrous and hydrated crystal structures [1].
- **Karl Fischer Titration:** Quantitatively determine residual water content.

Troubleshooting & FAQs

Frequently Asked Questions

Q1: What should I do if I find my InCl₃ bottle left open on the lab bench? A1: The material is likely compromised. For critical applications, it is safest to discard it. For non-critical use, you may attempt to recover it by baking using the mild 60°C protocol, followed by analytical verification to confirm purity [3].

Q2: Can I use a standard lab desiccator with silica gel for long-term storage? A2: A desiccator is suitable for short-term storage. For long-term storage of highly sensitive materials like InCl₃, an electrically powered dry cabinet that actively maintains humidity below **10% RH** is strongly recommended for better control and monitoring [4]. Always ensure the desiccant is blue and recharge it when it changes color.

Q3: How do I safely handle the disposal of moisture-contaminated InCl₃? A3: Contact your institution's Environmental Health and Safety (EHS) department for specific protocols regarding heavy metal waste disposal. Do not dispose of it with regular solid or aqueous waste.

The key to handling InCl₃ is preventing moisture exposure. Strict adherence to these storage and handling protocols will ensure your compound remains in its reactive, anhydrous state.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. A sustainable approach to separate and recover indium and tin from... [pubs.rsc.org]
2. (PDF) Reaction of InCl with various reducing agents... 3 [academia.edu]
3. Effective Ways of Moisture Sensitive Device Storage and ... [raypcb.com]
4. Proper Handling of Humidity Sensitive Components (MSL 3) [nexpcb.com]
5. Indium(III) hydroxide - Wikipedia [en.wikipedia.org]

To cite this document: Smolecule. [Understanding Moisture Sensitivity & Classification]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1510343#storing-incl3-moisture-sensitive-compound>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com